

# Safeguarding Research: Proper Disposal of Menin-MLL Inhibitor-25

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## Compound of Interest

Compound Name: *Menin-MLL inhibitor-25*

Cat. No.: *B12381092*

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Essential guidelines for the safe handling and disposal of **Menin-MLL inhibitor-25**, ensuring the protection of laboratory personnel and the environment.

Menin-MLL inhibitors are a promising class of targeted therapies in development for acute leukemias with MLL rearrangements or NPM1 mutations. As these compounds become more prevalent in research settings, it is critical for researchers, scientists, and drug development professionals to have access to clear and comprehensive safety and disposal information. This guide provides essential, step-by-step procedures for the proper disposal of **Menin-MLL inhibitor-25**, grounded in established laboratory safety protocols for handling potent small molecule inhibitors.

While a specific Safety Data Sheet (SDS) for "**Menin-MLL inhibitor-25**" is not publicly available, the following procedures are based on the known hazards of similar Menin-MLL inhibitors and general principles of chemical waste management in a laboratory setting.

## Hazard and Safety Overview

Based on the Safety Data Sheet for the similar compound Menin-MLL inhibitor MI-2, researchers should handle **Menin-MLL inhibitor-25** with caution.<sup>[1]</sup> The primary hazards are summarized in the table below.

Hazard Classification	GHS Hazard Statement	Precautionary Measures
Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	Do not eat, drink or smoke when using this product. Wash hands thoroughly after handling. If swallowed, rinse mouth.[1]
Skin Corrosion/Irritation (Category 2)	H315: Causes skin irritation	Wear protective gloves and clothing. If on skin, wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse.[1]
Serious Eye Damage/Irritation (Category 2A)	H319: Causes serious eye irritation	Wear eye and face protection. If in eyes, rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
Specific Target Organ Toxicity, Single Exposure (Category 3)	H335: May cause respiratory irritation	Avoid breathing dust, fumes, gas, mist, vapors, or spray. Use only outdoors or in a well-ventilated area. If inhaled, remove person to fresh air and keep comfortable for breathing.[1]

This data is extrapolated from the Safety Data Sheet for Menin-MLL inhibitor MI-2 and should be considered as a guideline for **Menin-MLL inhibitor-25** in the absence of a specific SDS.

## Step-by-Step Disposal Protocol

Adherence to a structured disposal plan is paramount for laboratory safety and regulatory compliance. The overriding principle is that no experimental work should begin without a clear plan for the disposal of all waste generated.[2] All chemical waste, including **Menin-MLL**

**inhibitor-25**, should be treated as hazardous unless confirmed to be non-hazardous by an environmental health and safety (EHS) professional.<sup>[3]</sup>

## Step 1: Personal Protective Equipment (PPE)

Before handling the inhibitor or its waste, ensure you are wearing appropriate PPE.

- **Gloves:** Chemical-resistant gloves (e.g., nitrile).
- **Eye Protection:** Safety glasses with side shields or goggles.
- **Lab Coat:** A standard laboratory coat is required.
- **Respiratory Protection:** If handling the compound as a powder outside of a chemical fume hood, a respirator may be necessary.

## Step 2: Waste Segregation

Proper segregation of waste is crucial to prevent dangerous chemical reactions and to facilitate correct disposal.

- **Solid Waste:**
  - Collect unused or expired **Menin-MLL inhibitor-25** powder in its original container or a clearly labeled, sealed container.
  - Contaminated materials such as gloves, weigh boats, and pipette tips should be collected in a dedicated, sealed plastic bag or container labeled as "Hazardous Chemical Waste" with the full chemical name.
- **Liquid Waste:**
  - Collect solutions containing **Menin-MLL inhibitor-25** in a dedicated, leak-proof, and chemically compatible container.<sup>[4][5]</sup>
  - Do not mix with other incompatible waste streams.<sup>[2]</sup> For example, separate halogenated and non-halogenated solvents.<sup>[2]</sup>

- The container must be clearly labeled with "Hazardous Chemical Waste," the full chemical name, and an approximate concentration.
- Empty Containers:
  - An empty container that held **Menin-MLL inhibitor-25** should be managed as hazardous waste.<sup>[3]</sup> If regulations permit, acute hazardous waste containers may be triple-rinsed with a suitable solvent; the rinsate must be collected and disposed of as hazardous liquid waste.<sup>[3]</sup>

## Step 3: Labeling and Storage

Proper labeling and temporary storage are critical for safety and compliance.

- Labeling: All waste containers must be clearly labeled with the words "Hazardous Waste," the full name of the chemical(s), and the date accumulation started.<sup>[5]</sup>
- Storage:
  - Store waste containers in a designated, secure area within the laboratory.<sup>[6]</sup>
  - Ensure containers are kept closed except when adding waste.<sup>[2]</sup>
  - Store in a well-ventilated location.<sup>[1]</sup>

## Step 4: Final Disposal

- Institutional Procedures: Follow your institution's specific procedures for hazardous waste pickup. This typically involves contacting the Environmental Health and Safety (EHS) office to schedule a collection.
- Regulatory Compliance: Dispose of the contents and container in accordance with all local, state, and federal regulations.<sup>[1]</sup> Never dispose of **Menin-MLL inhibitor-25** down the drain or in the regular trash.<sup>[5]</sup> Evaporation is not an acceptable method of disposal.<sup>[5]</sup>

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Menin-MLL inhibitor-25**.

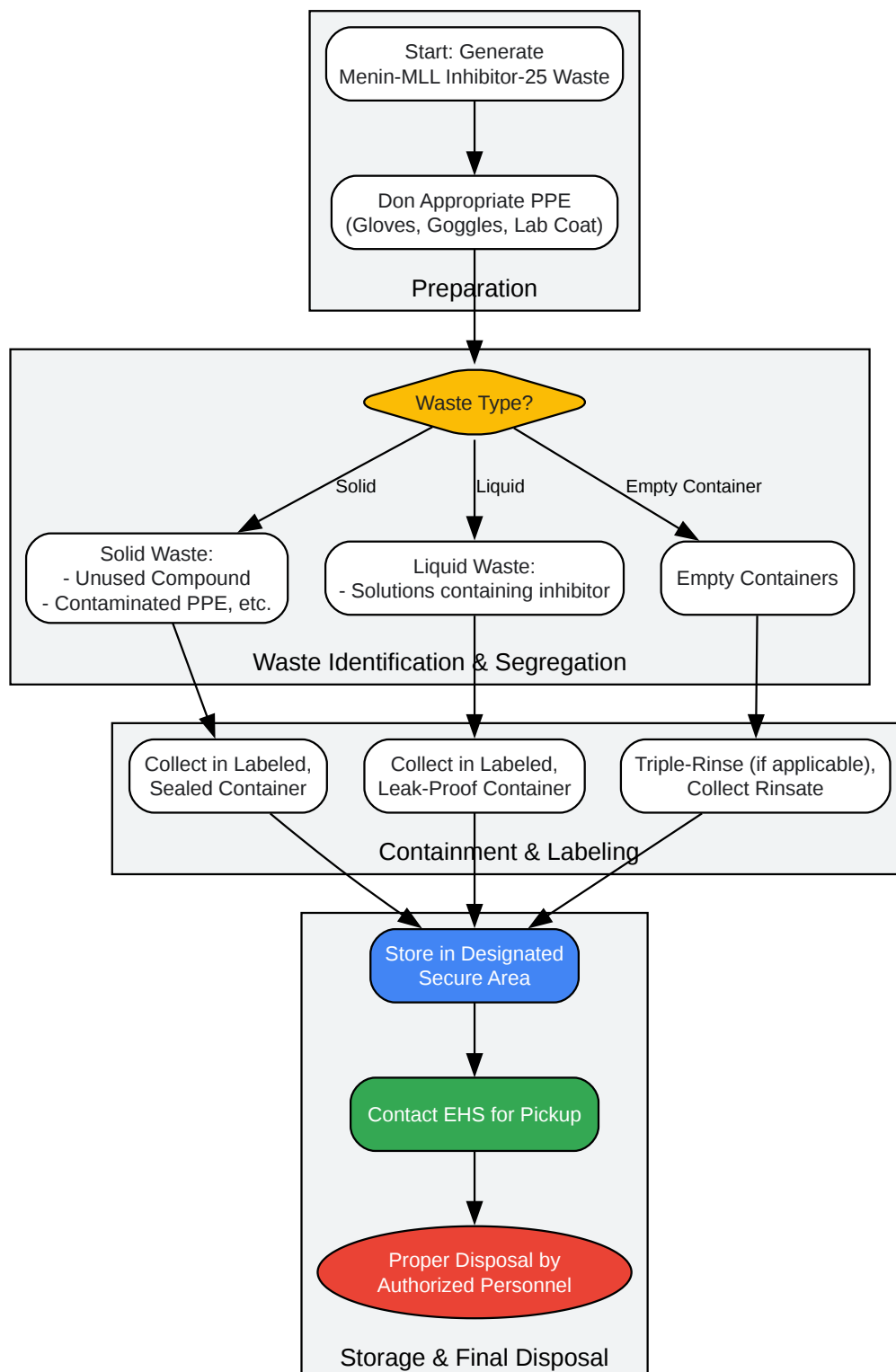


Figure 1. Disposal Workflow for Menin-MLL Inhibitor-25

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Caption: Disposal Workflow for **Menin-MLL Inhibitor-25**.

By implementing these procedures, laboratories can ensure the safe handling and disposal of **Menin-MLL inhibitor-25**, fostering a secure research environment and maintaining regulatory compliance.

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